

Application Notes and Protocols for AR-M 1000390 in In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

[Get Quote](#)

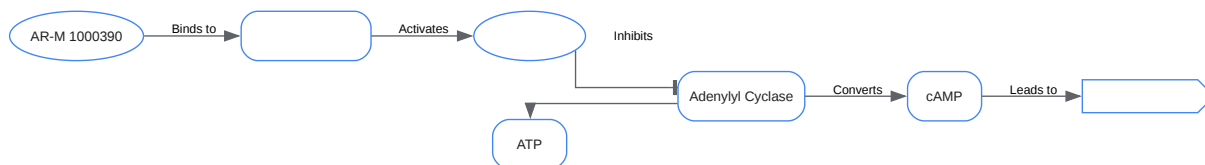
For Researchers, Scientists, and Drug Development Professionals

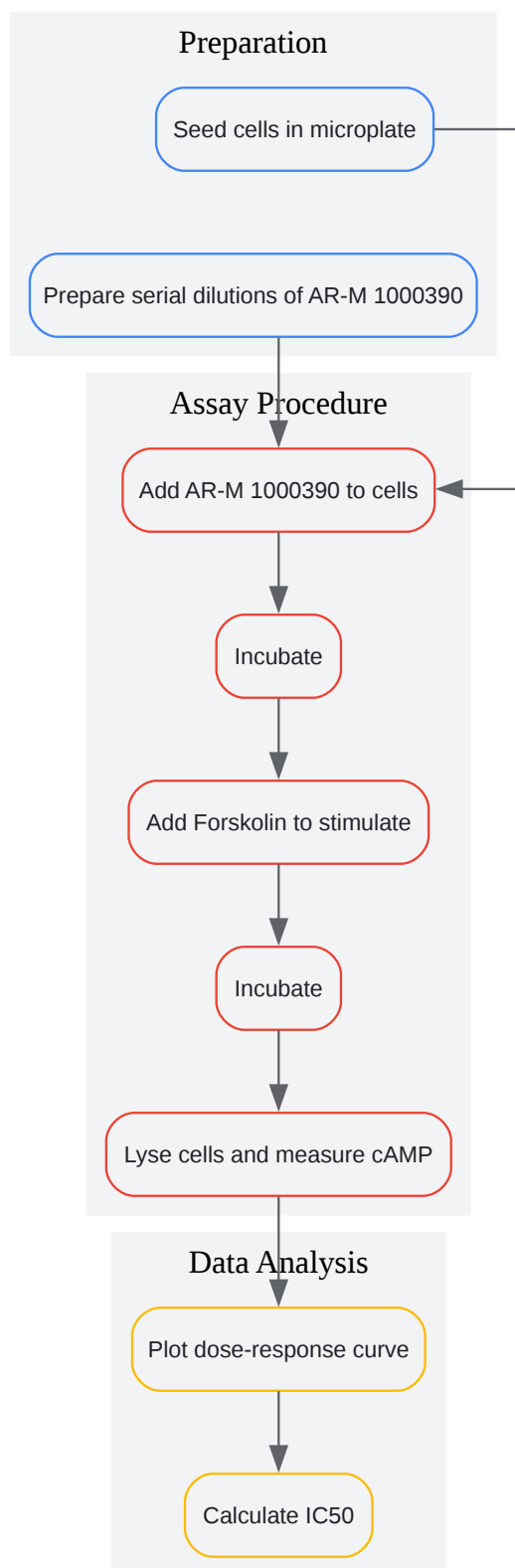
Introduction

AR-M 1000390 is a non-peptidic, selective δ -opioid receptor (DOR) agonist. Contrary to potential initial mischaracterizations, it is not documented in scientific literature as a direct inhibitor of the Wnt signaling pathway. Its primary and well-characterized function is the activation of the δ -opioid receptor. This document provides detailed application notes and protocols for the use of **AR-M 1000390** in in vitro assays related to its activity as a DOR agonist. While there is emerging research on the crosstalk between opioid receptor signaling and the Wnt pathway, **AR-M 1000390** should be utilized as a tool to probe DOR function directly.

Mechanism of Action

AR-M 1000390 acts as an agonist at the δ -opioid receptor, a G protein-coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that typically involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for AR-M 1000390 in In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575753#ar-m-1000390-concentration-for-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com